

A Comprehensive Technical Guide on the Material Safety of ITIC-4F

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Compound of Interest

Compound Name: ITIC-4F

Cat. No.: B15550478

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the material safety data for **ITIC-4F** (also known as ITIC-2F or IT-4F), a non-fullerene acceptor prominent in organic electronics research. The information is compiled from available Safety Data Sheets (SDS) and chemical supplier databases to ensure research and development professionals can handle this material with the utmost care and safety.

Section 1: Product and Company Identification

ITIC-4F is a high-performance organic semiconductor material used primarily in the fabrication of organic photovoltaics (OPVs) and other electronic devices.^{[1][2]}

Identifier	Value
Chemical Name	3,9-bis(2-methylene-((3-(1,1-dicyanomethylene)-6,7-difluoro)-indanone))-5,5,11,11-tetrakis(4-hexylphenyl)-dithieno[2,3-d:2',3'-d']-s-indaceno[1,2-b:5,6-b']dithiophene[3]
Synonyms	ITIC-2F, IT-4F, ITIC-DF[1][3]
CAS Number	2097998-59-7[1][3][4][5]
Molecular Formula	C ₉₄ H ₇₈ F ₄ N ₄ O ₂ S ₄ [3][4]
Molecular Weight	1499.90 g/mol [1][3][4]

Section 2: Hazard Identification

As of the latest available data, a comprehensive GHS classification for **ITIC-4F** has not been formally established. However, based on the nature of similar complex organic compounds, it is prudent to handle it as a substance with potential hazards. The material should be considered a hazardous chemical, and users should exercise caution. Some suppliers indicate that it may be classified as a hazardous material for shipping purposes.[4]

Potential Hazards:

- May cause skin irritation.
- May cause serious eye irritation.
- May be harmful if inhaled or swallowed.

It is critical to consult the most current Safety Data Sheet from your specific supplier before use.

Section 3: Composition and Purity

ITIC-4F is a high-purity chemical intended for research and manufacturing.

Component	Purity
ITIC-4F	>98% or >99% (depending on supplier)[3][4]

Section 4: First-Aid Measures

In the event of exposure, the following first-aid measures are recommended.

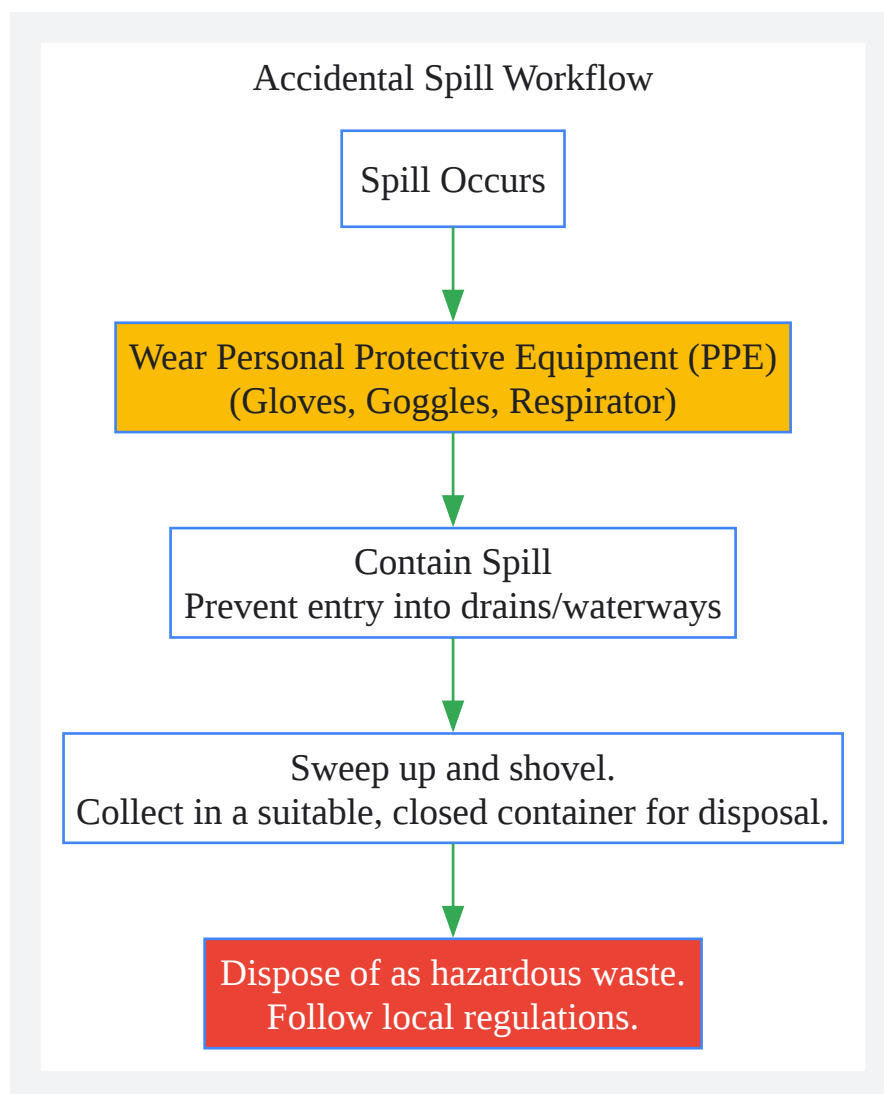
Exposure Route	First-Aid Protocol
Inhalation	Move the exposed person to fresh air. If not breathing, give artificial respiration. Consult a physician.
Skin Contact	Wash off with soap and plenty of water. Consult a physician.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Section 5: Fire-Fighting Measures

Parameter	Guideline
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
Specific Hazards	Emits toxic fumes under fire conditions, including carbon oxides, nitrogen oxides, sulfur oxides, and hydrogen fluoride.
Fire-Fighter Protection	Wear self-contained breathing apparatus for firefighting if necessary.

Section 6: Accidental Release Measures

Proper containment and cleanup are essential to prevent environmental contamination and personnel exposure.



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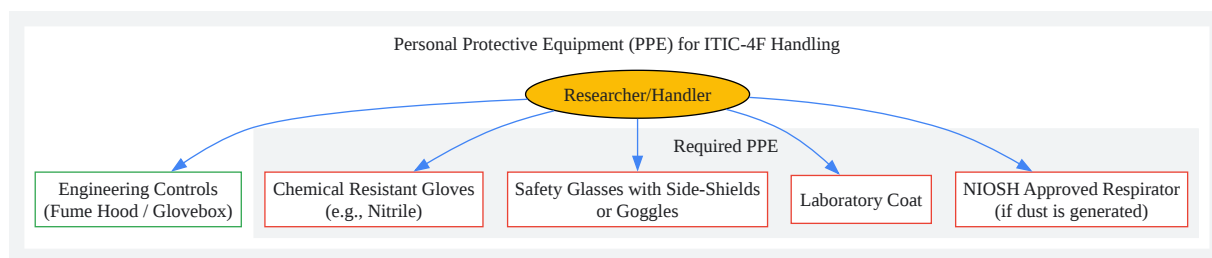
Caption: Workflow for handling an accidental release of **ITIC-4F**.

Section 7: Handling and Storage

Aspect	Protocol
Handling	Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed.
Storage	Keep container tightly closed in a dry and well-ventilated place. Recommended storage temperature is 4°C.[4] Some suppliers may ship at room temperature.[4][6]

Section 8: Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are crucial for minimizing exposure risk.



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Caption: Recommended Personal Protective Equipment for handling **ITIC-4F**.

Section 9: Physical and Chemical Properties

Property	Value
Appearance	Solid
Solubility	Soluble in organic solvents (e.g., chloroform, chlorobenzene). Specific solubility data is not widely published.
HOMO Level	-5.66 eV[1][3] or -5.69 eV[5]
LUMO Level	-4.14 eV[1][3] or -4.07 eV[5]

Section 10: Stability and Reactivity

Parameter	Description
Chemical Stability	Stable under recommended storage conditions.
Conditions to Avoid	Exposure to light and oxygen may lead to degradation, particularly under illumination.[7]
Incompatible Materials	Strong oxidizing agents.
Hazardous Decomposition	Hazardous decomposition products formed under fire conditions include carbon oxides, nitrogen oxides (NOx), sulfur oxides, and hydrogen fluoride.

Section 11: Toxicological Information

Detailed toxicological studies for **ITIC-4F** are not publicly available. The information below is based on general principles for handling novel chemical compounds.

- Acute Toxicity: No data available.
- Skin Corrosion/Irritation: No data available. Handle as a potential irritant.
- Serious Eye Damage/Irritation: No data available. Handle as a potential irritant.
- Respiratory or Skin Sensitization: No data available.

- Carcinogenicity: No components of this product present at levels greater than or equal to 0.1% are identified as probable, possible or confirmed human carcinogens by IARC, ACGIH, NTP, or OSHA.

Section 12: Ecological Information

No data is available on the ecotoxicity of **ITIC-4F**. It is imperative to prevent its release into the environment.

Section 13: Disposal Considerations

Dispose of this material as hazardous waste. Offer surplus and non-recyclable solutions to a licensed disposal company. Contact a licensed professional waste disposal service to dispose of this material.

Section 14: Transport Information

ITIC-4F may be classified as a dangerous good for transportation, potentially falling under hazard classes such as 6.1 (Toxic substances) or 9 (Miscellaneous dangerous goods).[4] Shipping regulations (DOT, IATA, IMDG) must be followed.

Section 15: Regulatory Information

This material is intended for research and development use only. Users should be aware of and comply with all applicable local, state, and federal regulations.

Disclaimer: This document is intended as a guide and is based on currently available information. It is not a substitute for the official Safety Data Sheet (SDS) provided by the supplier. Always refer to the specific SDS for the most accurate and up-to-date safety information before handling the material.

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